Elementary excitations in the t-J model

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*TJ08*
Cat. No.:	*B15581975*

Get Quote

An In-depth Technical Guide to Elementary Excitations in the t-J Model

Introduction

In the study of strongly correlated electron systems, the t-J model serves as a cornerstone for understanding the complex physics of materials like high-temperature superconducting cuprates.[1][2] Derived from the Hubbard model in the strong-coupling limit (where on-site Coulomb repulsion U is much larger than the hopping integral t), the t-J model simplifies the problem by projecting out doubly occupied electronic states.[1][3] This constraint is fundamental to its physics and gives rise to a rich phenomenology, most notably the emergence of exotic elementary excitations.

This guide provides a technical overview of these excitations, focusing on the concepts of spin-charge separation, the nature of spinons and holons, and the theoretical and experimental methods used to probe them. The content is intended for researchers and scientists in condensed matter physics and materials science.

The t-J Model Hamiltonian

The t-J model describes electrons hopping on a lattice while avoiding double occupancy. Its Hamiltonian is given by:

$$H = -t \sum_{\langle i,j \rangle,\sigma} (\tilde{c}^{\dagger}_{i,\sigma} \tilde{c}_{j,\sigma} + h.c.) + J \sum_{\langle i,j \rangle} (S_i \cdot S_j - \frac{1}{4} n_i n_j)$$

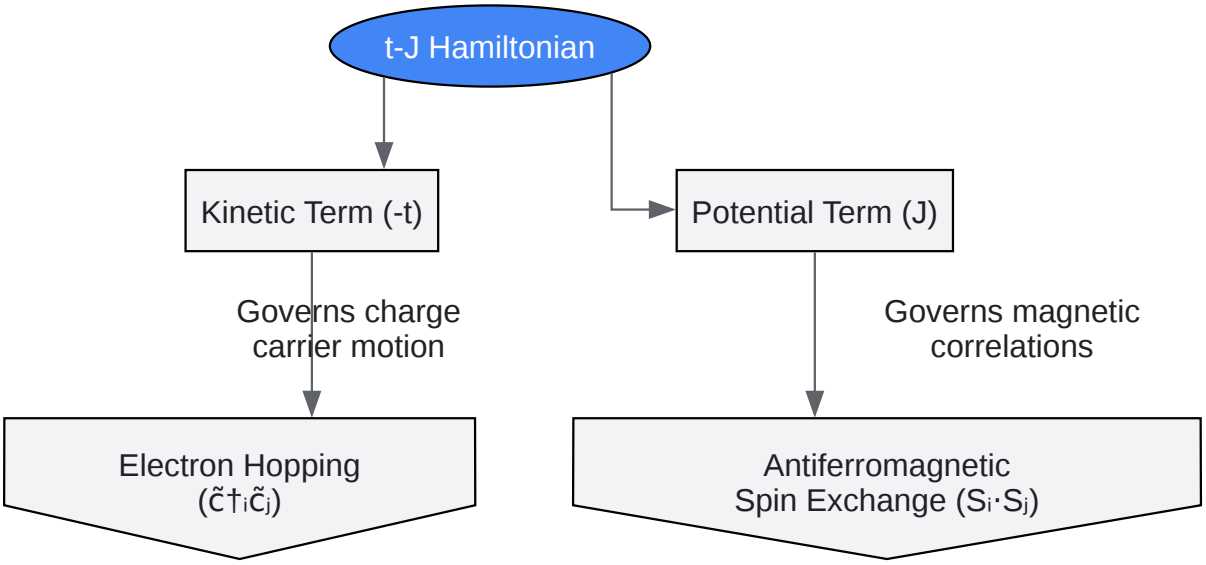
where:

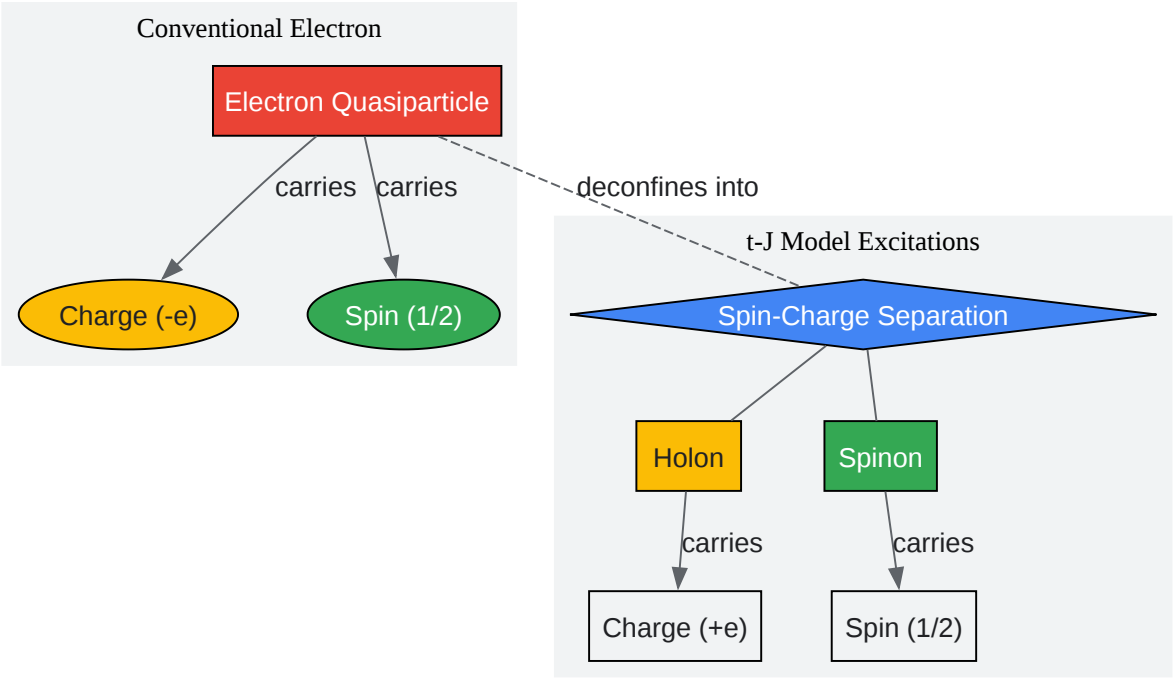
© 2025 BenchChem. All rights reserved.

- c̃†i,σ and c̃j,σ are the creation and annihilation operators for an electron with spin σ at site i or j, respectively, projected onto the subspace with no double occupancy.
- ⟨i,j⟩ denotes a sum over nearest-neighbor sites.
- t is the hopping integral, representing the kinetic energy of the electrons.
- J is the antiferromagnetic exchange coupling (J > 0), which originates from the superexchange mechanism and is related to the Hubbard parameters by $J = 4t^2/U$.[1]
- Si is the spin operator at site i.
- ni is the particle number operator at site i.

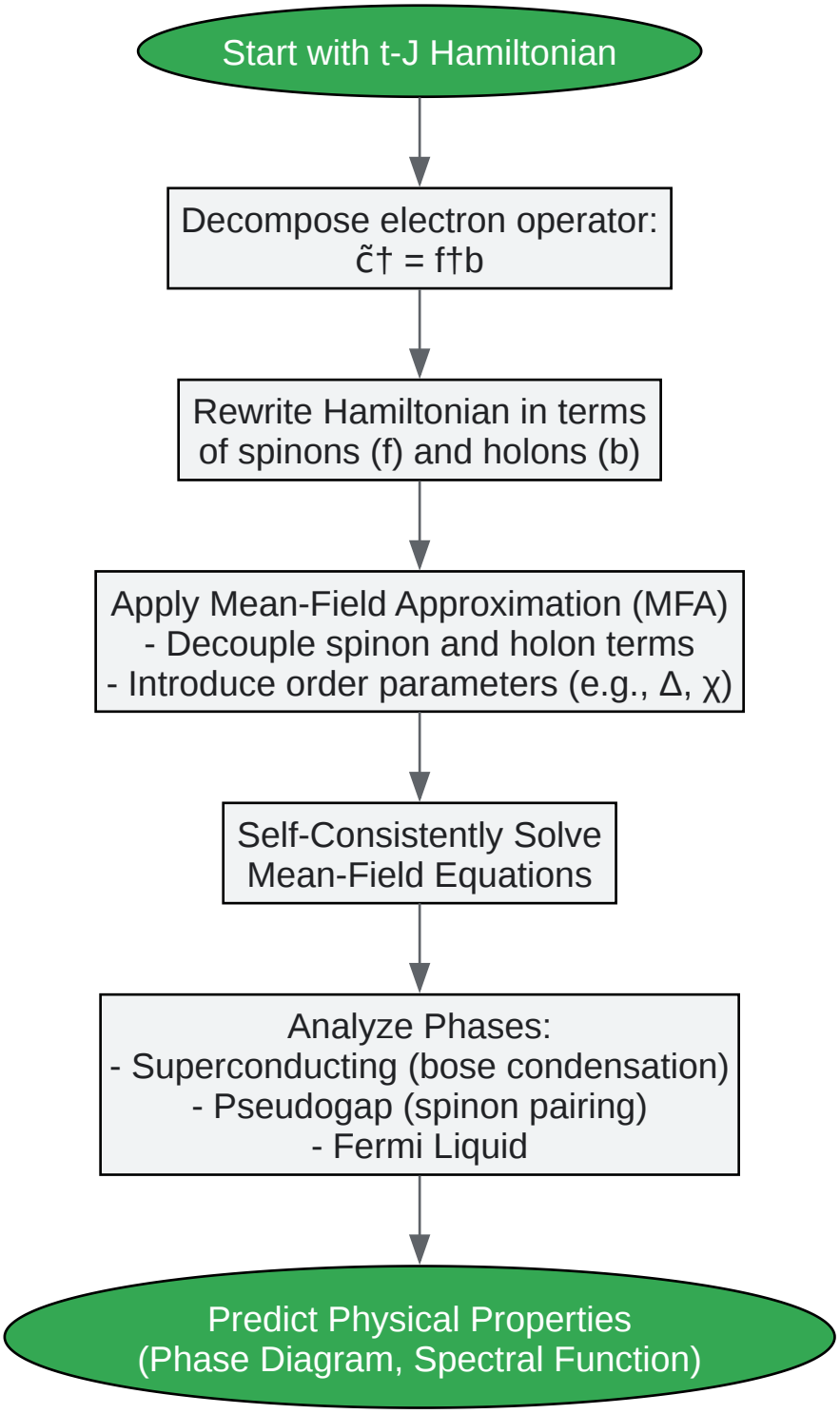
The first term describes the kinetic energy of electrons hopping between adjacent sites, while the second term is the Heisenberg antiferromagnetic interaction between spins on neighboring sites.[1]

© 2025 BenchChem. All rights reserved.

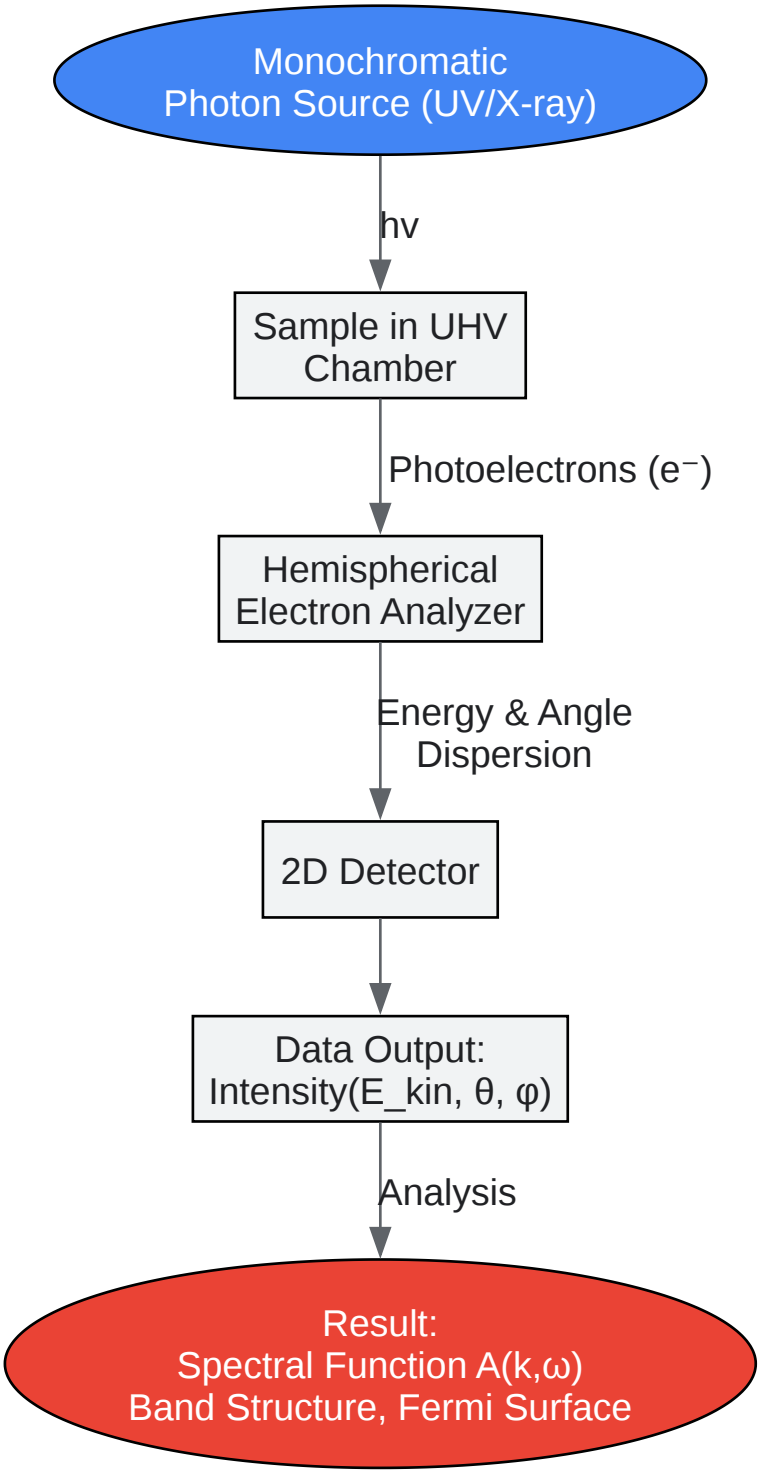




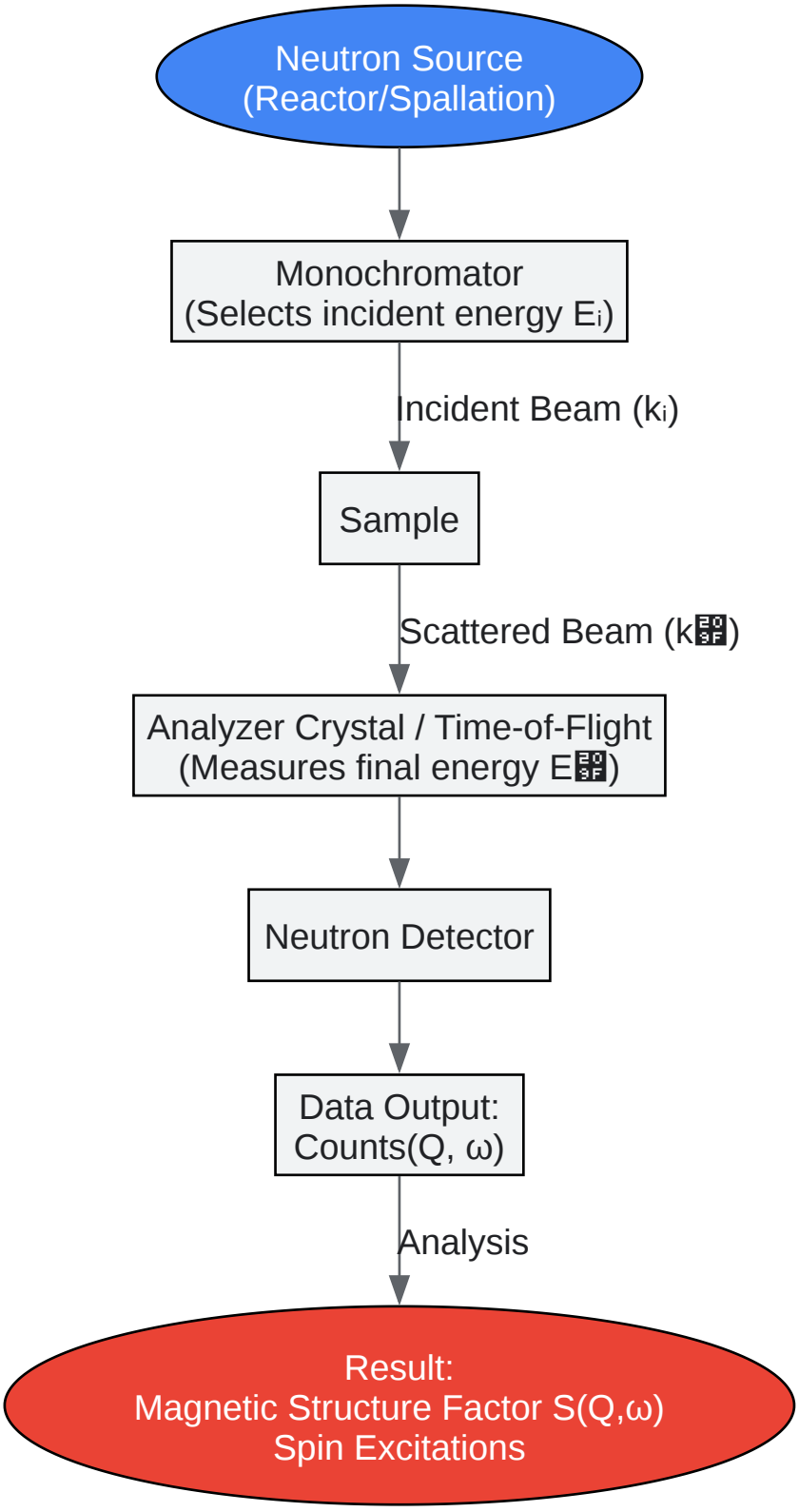
© 2025 BenchChem. All rights reserved.



© 2025 BenchChem. All rights reserved.



© 2025 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2025 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. jscaux.org [jscaux.org]
- 2. t-J model - Wikipedia [en.wikipedia.org]
- 3. [cond-mat/9705043] On the derivation of the t-J model: electron spectrum and exchange interactions in narrow energy bands [arxiv.org]
- To cite this document: BenchChem. [Elementary excitations in the t-J model]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581975#elementary-excitations-in-the-t-j-model]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2025 BenchChem. All rights reserved.

© 2025 BenchChem. All rights reserved.